

An In-depth Technical Guide to Cyprofuram: Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: *Cyprofuram*

Cat. No.: *B166988*

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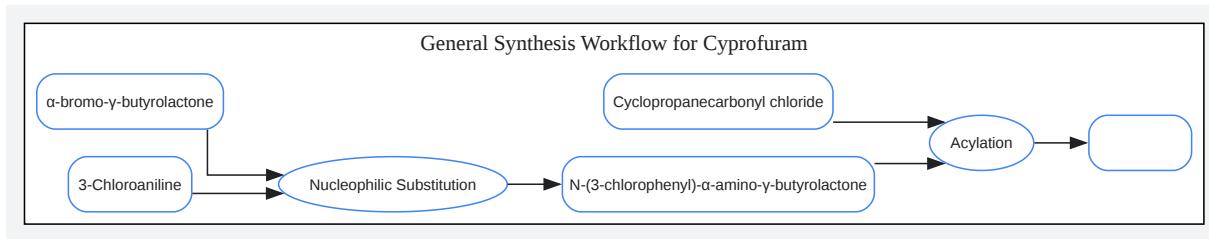
Audience: Researchers, scientists, and drug development professionals.

Introduction

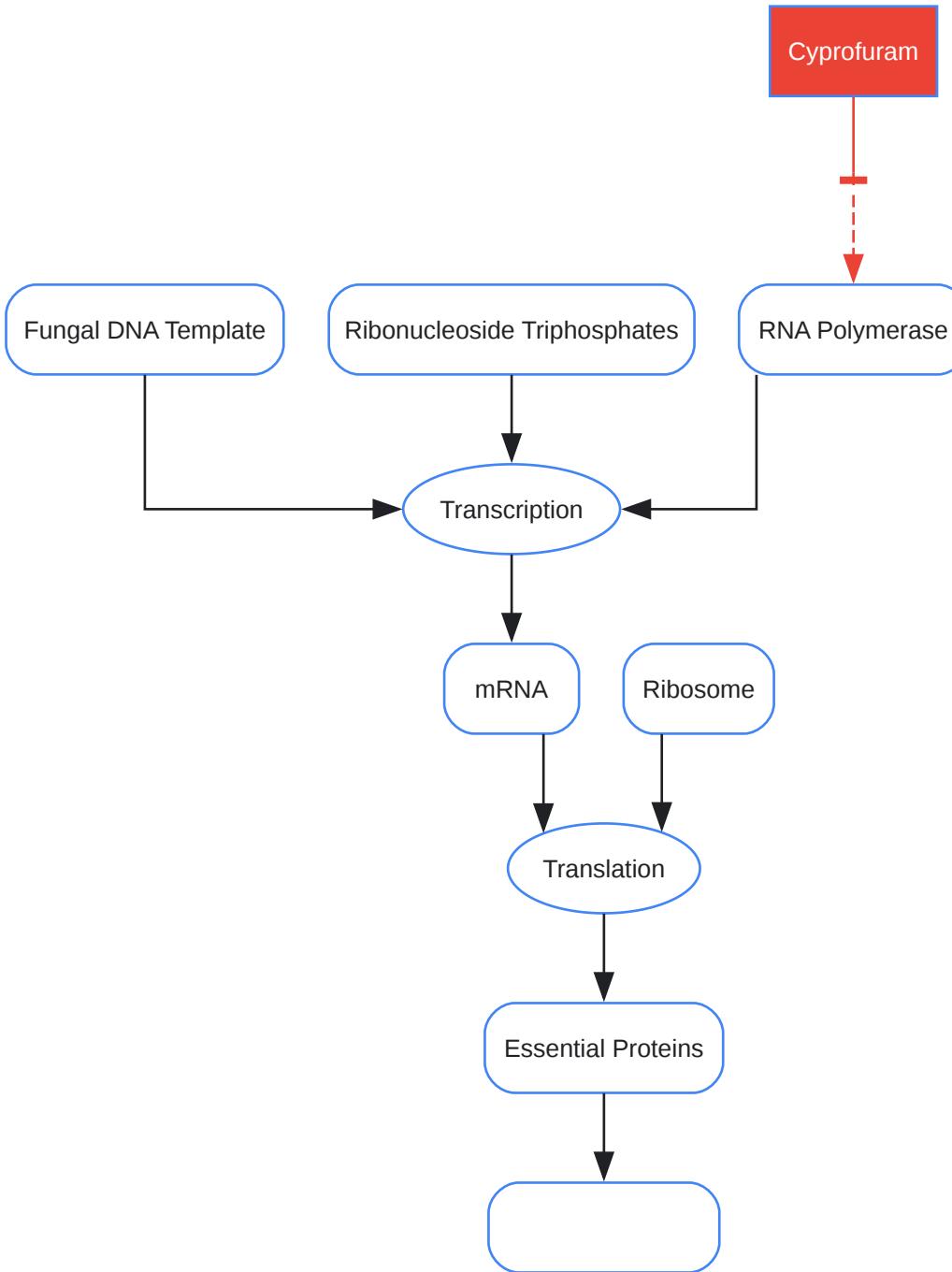
Cyprofuram is a systemic fungicide belonging to the anilide class of chemical compounds.^[1] Historically used to control diseases caused by Oomycetes, such as those from the *Phytophthora* genus, it has since been largely considered obsolete, though it may still be available in some regions.^[1] This guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, mechanism of action, and relevant experimental protocols for its study.

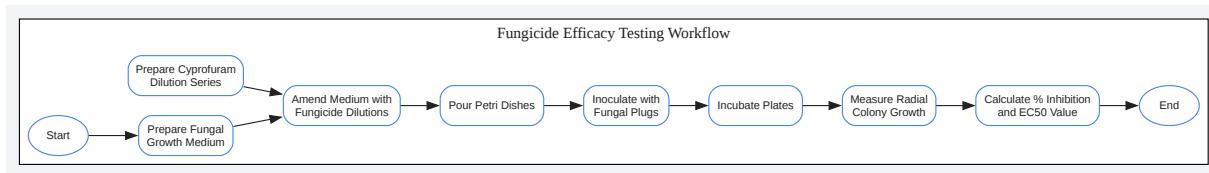
Chemical Structure and Properties

Cyprofuram is a chiral molecule, containing multiple chiral centers within its cyclopropane and tetrahydrofuranone moieties, leading to the possibility of several stereoisomers; however, it is typically used as a racemic mixture.^[1]

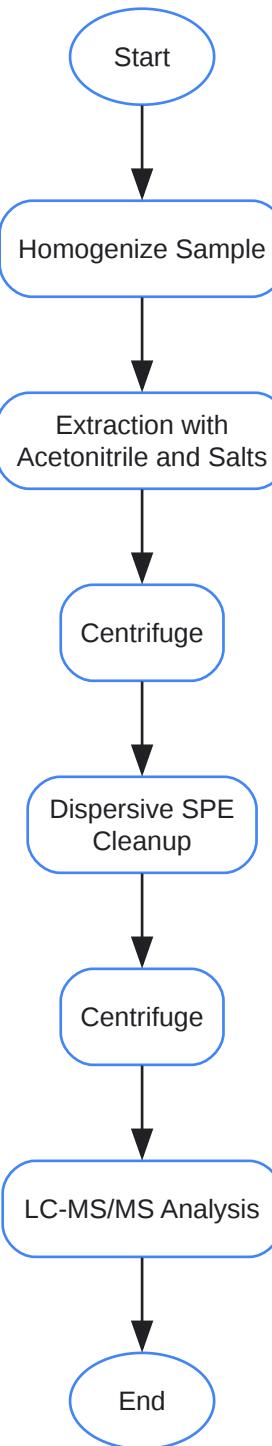


Inhibition of Fungal RNA Synthesis by Cyprofuram





QuEChERS Workflow for Cyprofuram Residue Analysis

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References

- 1. Cyprofuram (Ref: SN 78314) [sitem.herts.ac.uk]
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